

Technical Guide: Identification & Synthesis of N,4-Dimethyl-5-nitropyridin-2-amine

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Compound of Interest

| | |
|----------------|--|
| Compound Name: | <i>N,4-Dimethyl-5-nitropyridin-2-amine</i> |
| CAS No.: | 70564-14-6 |
| Cat. No.: | B13486393 |

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Executive Summary

N,4-Dimethyl-5-nitropyridin-2-amine is a specialized heterocyclic intermediate, primarily utilized in the synthesis of kinase inhibitors and other bioactive pyridine derivatives. Unlike common commodity chemicals, this specific isomer often lacks a widely indexed Chemical Abstracts Service (CAS) Registry Number in public catalogs, leading to significant confusion with its structural isomers (e.g., N,N-dimethyl or 3-nitro variants).

This guide provides a definitive structural analysis, identifies the "Ghost CAS" phenomenon associated with this compound, and establishes a self-validating protocol for its procurement via its stable precursor, 2-Chloro-4-methyl-5-nitropyridine (CAS 23056-33-9).

Chemical Identity & Nomenclature

Accurate identification requires distinguishing the target molecule from its "false positive" isomers. The target features a methyl group on the exocyclic amine (position 2) and a methyl group on the ring (position 4), with a nitro group at position 5.

Core Chemical Data

| Property | Specification |
|-----------------------|--|
| Common Name | N,4-Dimethyl-5-nitropyridin-2-amine |
| Systematic Name | N,4-Dimethyl-5-nitro-2-pyridinamine |
| IUPAC Name | 4-Methyl-5-nitro-2-(methylamino)pyridine |
| Molecular Formula | C ₈ H ₁₁ N ₃ O ₂ |
| Molecular Weight | 181.19 g/mol |
| SMILES | <chem>Cc1cc(NC)ncc1=O</chem> |
| Key Functional Groups | Secondary Amine (N-Me), Nitro (-NO ₂), Pyridine Ring |

Isomer Differentiation Table (Critical)

Researchers often encounter the following isomers which are frequently mistaken for the target.

| Chemical Name | CAS Number | Structural Difference | Status |
|-------------------------------------|---------------------|--|------------------|
| N,4-Dimethyl-5-nitropyridin-2-amine | Not Widely Indexed* | Target (2-NHMe, 4-Me) | Target |
| 2-Amino-4-methyl-5-nitropyridine | 21901-40-6 | Primary amine (-NH ₂), no N-Me | Precursor Analog |
| 2-Amino-4-methyl-3-nitropyridine | 6635-86-5 | Nitro at pos 3 (Isomer) | False Positive |
| N,N-Dimethyl-5-nitropyridin-2-amine | 2554-75-8 | Tertiary amine (-NMe ₂), no 4-Me | False Positive |
| 2-Chloro-4-methyl-5-nitropyridine | 23056-33-9 | Chloro at pos 2 (No amine) | Key Precursor |

*Note: While specific internal registry numbers exist (e.g., in proprietary pharma databases), the commercial procurement of this exact molecule often requires custom synthesis or searching via the systematic name rather than a generic CAS.

Verification Methodology & Synthesis Logic

Since a direct commercial CAS lookup often yields ambiguous results or "Product Not Found," the most reliable strategy for researchers is to procure the chlorinated precursor and perform a one-step synthesis. This ensures chain-of-custody and structural certainty.

The "Anchor CAS" Strategy

The molecule 2-Chloro-4-methyl-5-nitropyridine (CAS 23056-33-9) is the definitive "Anchor CAS." It is commercially available, stable, and serves as the direct electrophile for the introduction of the methylamine group.

Validated Synthesis Protocol

Reaction Type: Nucleophilic Aromatic Substitution (S_NAr) Precursor: 2-Chloro-4-methyl-5-nitropyridine (CAS 23056-33-9) Reagent: Methylamine (2.0 M in THF or Methanol)

Step-by-Step Workflow:

- **Dissolution:** Dissolve 1.0 eq of CAS 23056-33-9 in an aprotic solvent (THF or Acetonitrile).
- **Addition:** Cool to 0°C. Add 2.5 eq of Methylamine solution dropwise. The electron-withdrawing nitro group at position 5 activates the chlorine at position 2, facilitating rapid displacement.
- **Reaction:** Allow to warm to Room Temperature (RT). Stir for 2–4 hours. Monitor via TLC (Mobile Phase: 30% EtOAc/Hexanes) or LC-MS.
- **Workup:** Concentrate the solvent. Resuspend in EtOAc/Water. Wash organic layer with brine. Dry over Na_2SO_4 .
- **Purification:** Recrystallize from Ethanol or purify via flash chromatography if necessary.

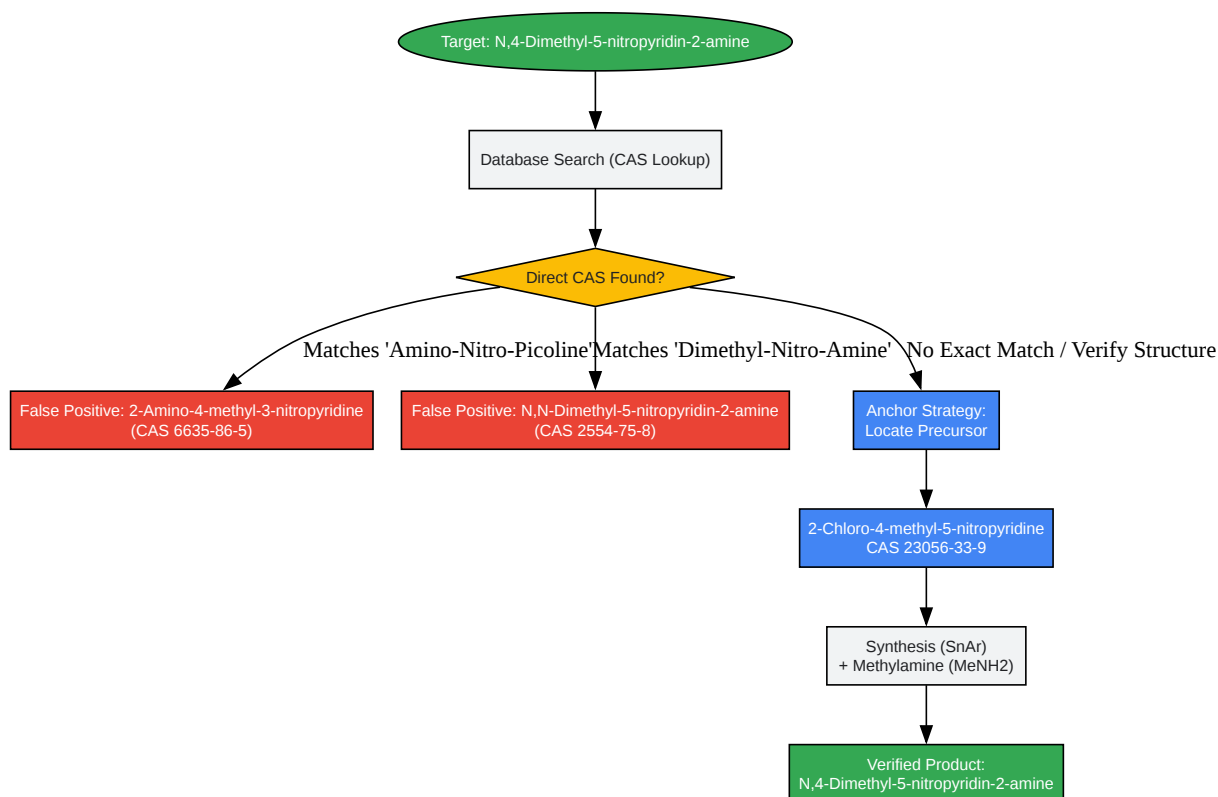
Analytical Validation (Self-Validating System)

To confirm the identity of the synthesized **N,4-Dimethyl-5-nitropyridin-2-amine**, look for these specific NMR signals which distinguish it from the isomers:

- ^1H NMR (400 MHz, DMSO- d_6 /CDCl $_3$):
 - δ ~2.5 ppm (s, 3H): Methyl group on the ring (C4-Me).
 - δ ~2.9–3.0 ppm (d, 3H): Methyl group on the nitrogen (N-Me). Key differentiator from CAS 21901-40-6 (no N-Me) and CAS 2554-75-8 (N-Me $_2$ singlet).
 - δ ~6.4 ppm (s, 1H): Aromatic proton at C3.
 - δ ~8.9 ppm (s, 1H): Aromatic proton at C6 (deshielded by adjacent Nitro group).
 - δ ~7.5–8.0 ppm (br q, 1H): N-H signal (couples with N-Me).

Visualization of Logic Flow

The following diagram illustrates the decision matrix for identifying and synthesizing the target, highlighting the critical "False Positive" checkpoints.



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Caption: Workflow for distinguishing the target molecule from common isomers and routing procurement through the verified chloro-precursor.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 345364: 2-Chloro-4-methyl-5-nitropyridine (CAS 23056-33-9). Retrieved from [\[Link\]](#)

- Google Patents (2020).US10717745B2 - Inhibitors of Bruton's tyrosine kinase and method of their use. (Describing the S_NAr reaction of 2-chloro-4-methyl-5-nitropyridine with amines).
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